

Solubility Profile of 2,4-Dichloro-1-iodobenzene: A Technical Guide

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Compound of Interest

Compound Name: 2,4-Dichloro-1-iodobenzene

Cat. No.: B1347110

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Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **2,4-dichloro-1-iodobenzene** in organic solvents. **2,4-Dichloro-1-iodobenzene** (CAS No. 29898-32-6) is a halogenated aromatic compound utilized as an intermediate in the synthesis of pharmaceuticals and other fine chemicals.^[1] A thorough understanding of its solubility is crucial for reaction kinetics, purification processes, and formulation development. This document summarizes the available physical and chemical properties, presents a detailed experimental protocol for determining solubility, and provides a visual representation of the experimental workflow. While specific quantitative solubility data is not readily available in the public domain, this guide equips researchers with the methodology to generate this critical data in-house.

Introduction

2,4-Dichloro-1-iodobenzene is a colorless to light yellow or brown liquid with a molecular weight of 272.90 g/mol .^{[2][3]} Its chemical structure, featuring a benzene ring substituted with two chlorine atoms and one iodine atom, renders it moderately soluble in organic solvents and less soluble in water.^[1] The precise quantification of its solubility in various organic media is essential for optimizing its use in synthetic chemistry and pharmaceutical development.

Physicochemical Properties

A summary of the key physicochemical properties of **2,4-dichloro-1-iodobenzene** is presented in Table 1.

Table 1: Physicochemical Properties of **2,4-Dichloro-1-iodobenzene**

Property	Value	Reference
CAS Number	29898-32-6	[2]
Molecular Formula	C ₆ H ₃ Cl ₂ I	[1]
Molecular Weight	272.90 g/mol	[2][3]
Appearance	Colorless to light yellow/brown liquid	[2][3]
Density	2.01 g/mL at 25 °C	[3]
Boiling Point	262-263 °C	[3]
Melting Point	97-100 °C	[4]
General Solubility	Moderately soluble in organic solvents, less soluble in water.	[1]

Solubility in Organic Solvents

Despite extensive literature searches, specific quantitative solubility data for **2,4-dichloro-1-iodobenzene** in common organic solvents is not publicly available. The following table is provided as a template for researchers to populate with experimentally determined values. A detailed protocol for this determination is provided in Section 4.

Table 2: Solubility of **2,4-Dichloro-1-iodobenzene** in Common Organic Solvents at 25 °C

Solvent	Solubility (g/100 mL)	Molar Solubility (mol/L)
Methanol	Data not available	Data not available
Ethanol	Data not available	Data not available
Acetone	Data not available	Data not available
Dichloromethane	Data not available	Data not available
Chloroform	Data not available	Data not available
Ethyl Acetate	Data not available	Data not available
Toluene	Data not available	Data not available
Hexane	Data not available	Data not available

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the determination of the solubility of **2,4-dichloro-1-iodobenzene**, a liquid, in an organic solvent using the isothermal equilibrium and gravimetric analysis method.

Materials and Equipment

- **2,4-Dichloro-1-iodobenzene** (solute)
- Selected organic solvent (e.g., ethanol, acetone, hexane)
- Analytical balance (± 0.0001 g)
- Thermostatic shaker or water bath
- Calibrated volumetric flasks (e.g., 10 mL, 25 mL)
- Glass vials with screw caps
- Syringe filters (0.45 μm , solvent-compatible)
- Pipettes and syringes

- Evaporating dishes or pre-weighed vials
- Drying oven or vacuum desiccator

Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **2,4-dichloro-1-iodobenzene** to a known volume of the selected organic solvent in a glass vial. The presence of a separate, undissolved phase of the solute should be visible.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a thermostatic shaker or water bath set to a constant temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- Sample Withdrawal and Filtration:
 - After the equilibration period, allow the vial to stand undisturbed in the thermostatic bath for at least 2 hours to allow the undissolved solute to settle.
 - Carefully withdraw a known volume (e.g., 5 mL) of the supernatant (the clear, saturated solution) using a calibrated pipette.
 - Immediately filter the withdrawn aliquot using a syringe filter to remove any suspended microdroplets of the undissolved solute.
- Gravimetric Analysis:
 - Transfer the filtered, saturated solution to a pre-weighed evaporating dish or vial.
 - Accurately weigh the dish/vial containing the solution.

- Evaporate the solvent under a gentle stream of nitrogen or in a fume hood. For higher boiling point solvents, a rotary evaporator may be used.
- Once the majority of the solvent has been removed, place the dish/vial in a drying oven at a temperature below the boiling point of **2,4-dichloro-1-iodobenzene** or in a vacuum desiccator until a constant weight is achieved.
- Accurately weigh the dish/vial containing the dried solute residue.

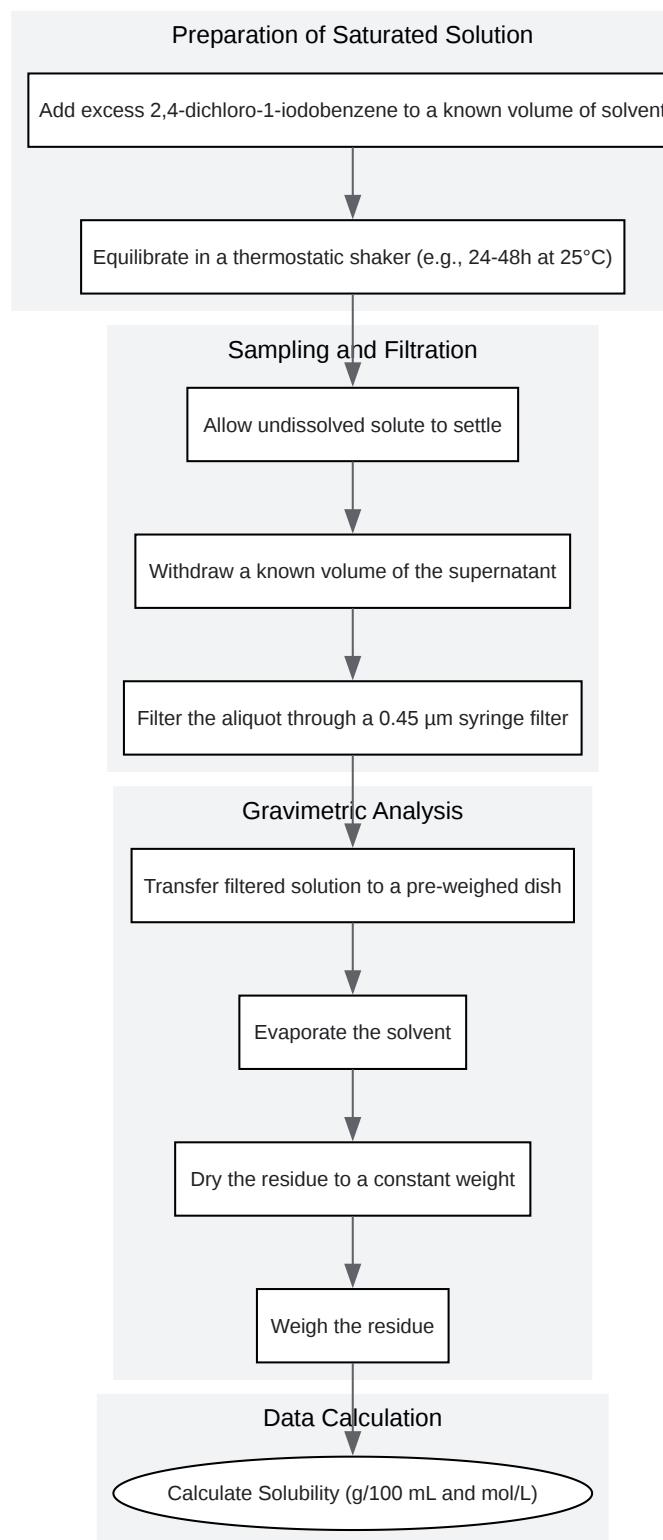
Data Calculation

- Mass of the solute: (Weight of dish/vial with residue) - (Weight of empty dish/vial)
- Volume of the solvent: The volume of the aliquot of the saturated solution taken.
- Solubility (g/100 mL): (Mass of solute / Volume of solvent) x 100
- Molar Solubility (mol/L): (Mass of solute / Molecular weight of solute) / (Volume of solvent in L)

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental determination of the solubility of **2,4-dichloro-1-iodobenzene**.

Workflow for Solubility Determination

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Caption: Experimental workflow for determining the solubility of **2,4-dichloro-1-iodobenzene**.

Conclusion

This technical guide serves as a foundational resource for researchers working with **2,4-dichloro-1-iodobenzene**. While published quantitative solubility data is currently lacking, the provided experimental protocol offers a robust method for its determination. The generation and dissemination of such data would be of significant value to the scientific community, particularly in the fields of synthetic chemistry and pharmaceutical sciences. It is recommended that solubility be determined across a range of temperatures to fully characterize the thermodynamic properties of this compound in various solvent systems.

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